

Computational Chemistry Analysis of 1-Chloroethane: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the application of computational chemistry methods to the study of **1-chloroethane**. It provides a comprehensive overview of its structural properties, vibrational analysis, conformational landscape, and reactivity, supported by data from established computational studies. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development, offering insights into the theoretical investigation of small halogenated alkanes.

Molecular Structure and Geometry

The equilibrium geometry of **1-chloroethane** has been a subject of both experimental and theoretical investigations. Computational chemistry provides a powerful tool to determine its three-dimensional structure with high accuracy. The optimized geometric parameters, including bond lengths, bond angles, and dihedral angles, are crucial for understanding its physical and chemical properties.

Experimental Protocols for Geometry Optimization

A common computational approach for geometry optimization involves the use of quantum mechanical methods such as Hartree-Fock (HF) theory and Møller-Plesset perturbation theory (MP2), often in conjunction with Pople-style basis sets like 6-31G(d,p). The optimization process seeks to find the minimum energy conformation of the molecule on its potential energy surface. The procedure typically involves:

- Initial Structure Generation: A plausible 3D structure of **1-chloroethane** is created.
- Method and Basis Set Selection: A level of theory (e.g., MP2) and a basis set (e.g., 6-31G(d,p)) are chosen to describe the electronic structure of the molecule.
- Energy Minimization: An algorithm, such as the Broyden–Fletcher–Goldfarb–Shanno (BFGS) algorithm, is used to iteratively adjust the atomic coordinates to find the geometry with the lowest electronic energy.
- Convergence Check: The optimization is considered complete when the forces on the atoms and the change in energy between successive steps fall below predefined thresholds.

Optimized Geometric Parameters

The following table summarizes the calculated and experimental geometric parameters for **1-chloroethane**. The computational results were obtained at the HF/6-31G(d,p) and MP2/6-31G(d,p) levels of theory.

Parameter	HF/6-31G(d,p)	MP2/6-31G(d,p)	Experimental
Bond Lengths (Å)			
C-C	1.529	1.525	1.520 ± 0.005
C-Cl	1.807	1.800	1.788 ± 0.002
C-H (methyl)	1.086	1.092	1.090 (avg)
C-H (methylene)	1.084	1.090	1.090 (avg)
Bond Angles (°) **			
C-C-Cl	110.6	110.7	111.0 ± 0.2
H-C-C	110.1	110.2	110.0 (avg)
H-C-H (methyl)	108.5	108.4	108.8 (avg)
H-C-H (methylene)	108.9	108.8	109.0 (avg)
Dihedral Angle (°) **			
H-C-C-Cl	60.0 (gauche)	60.0 (gauche)	60.0 (assumed)

Vibrational Analysis

Vibrational spectroscopy, in conjunction with computational methods, provides a detailed picture of the internal motions of a molecule. Theoretical calculations of vibrational frequencies can aid in the assignment of experimental infrared (IR) and Raman spectra.

Methodology for Vibrational Frequency Calculation

The calculation of vibrational frequencies typically follows a geometry optimization. The methodology involves:

- **Hessian Matrix Calculation:** The second derivatives of the energy with respect to the atomic coordinates are computed to form the Hessian matrix.
- **Mass-Weighting and Diagonalization:** The Hessian matrix is mass-weighted and then diagonalized to obtain the vibrational frequencies and the corresponding normal modes.

- **Frequency Scaling:** Due to the harmonic approximation and inherent limitations of the theoretical methods, calculated frequencies are often systematically higher than experimental values. A scaling factor is commonly applied to improve the agreement with experimental data. For B3LYP/6-31G(d) calculations, a scaling factor of 0.9614 is often used.

Calculated and Experimental Vibrational Frequencies

The following table presents a comparison of the calculated (B3LYP/6-31G(d)) and experimental vibrational frequencies for **1-chloroethane**. The calculated frequencies have been scaled by a factor of 0.9614.

Vibrational Mode	Calculated (Scaled) Frequency (cm ⁻¹)	Experimental Frequency (cm ⁻¹)
CH ₃ stretch (asym)	2975	2985
CH ₂ stretch (asym)	2960	2968
CH ₃ stretch (sym)	2890	2897
CH ₂ stretch (sym)	2875	2883
CH ₃ deformation (asym)	1455	1452
CH ₂ scissoring	1440	1445
CH ₃ deformation (sym)	1380	1379
CH ₂ wagging	1285	1288
CH ₂ twisting	1240	1245
CH ₃ rocking	1030	1033
C-C stretch	970	972
CH ₂ rocking	895	898
C-Cl stretch	730	732
C-C torsion	290	295

Conformational Analysis

The rotation around the carbon-carbon single bond in **1-chloroethane** leads to different spatial arrangements of the atoms, known as conformations. The study of these conformations and their relative energies is crucial for understanding the molecule's behavior.

Computational Approach for Conformational Analysis

A potential energy surface (PES) scan is a common computational technique to explore the conformational space of a molecule. This involves:

- **Defining the Reaction Coordinate:** The dihedral angle of interest (in this case, the Cl-C-C-H dihedral angle) is chosen as the reaction coordinate.
- **Constrained Optimizations:** A series of geometry optimizations are performed where the chosen dihedral angle is fixed at different values (e.g., in increments of 15 or 30 degrees). All other geometric parameters are allowed to relax at each step.
- **Plotting the Potential Energy Surface:** The relative energies of the optimized structures are plotted against the corresponding dihedral angles to generate the PES.

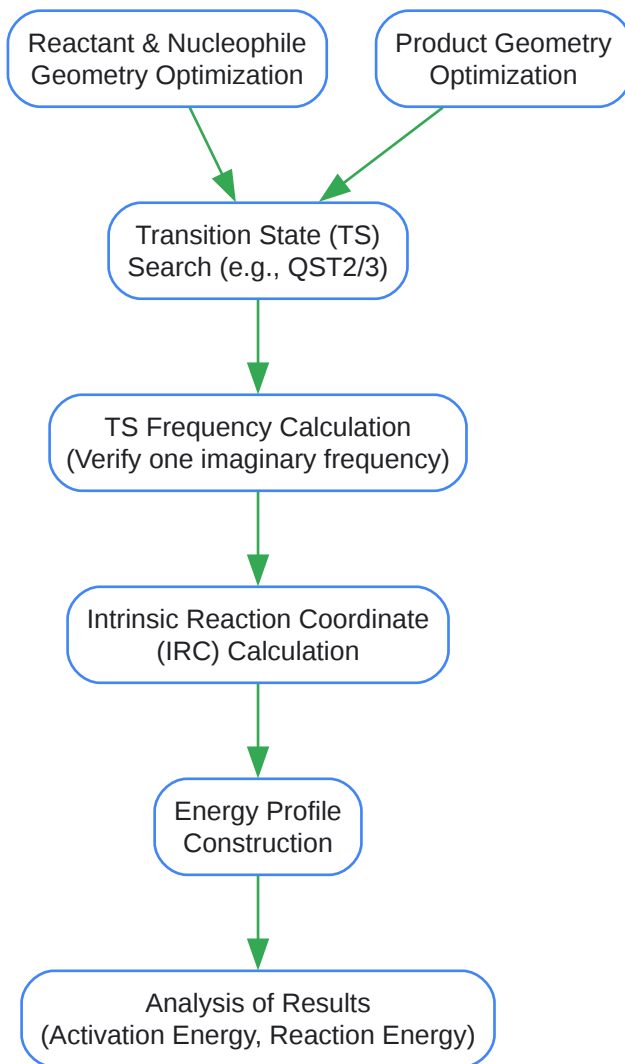
Potential Energy Surface for C-C Bond Rotation

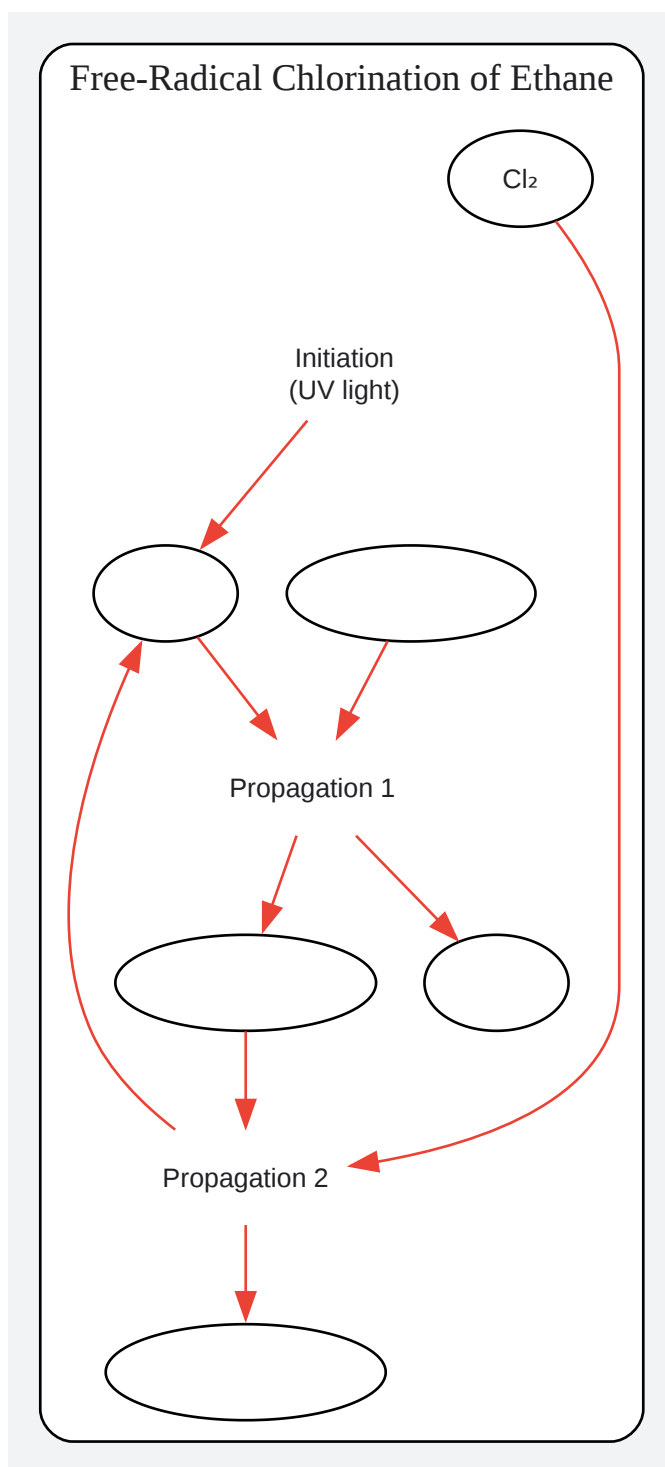
The following diagram illustrates the potential energy surface for the rotation around the C-C bond in **1-chloroethane**. The staggered conformation represents the global energy minimum, while the eclipsed conformations are energy maxima.

Potential Energy Surface of 1-Chloroethane C-C Rotation



Computational Workflow for SN2 Reaction of 1-Chloroethane





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